

Application Notes for GSK-1520489A in High-Throughput Screening

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For Researchers, Scientists, and Drug Development Professionals

Introduction

GSK-1520489A is a potent and selective inhibitor of Protein Kinase, Membrane Associated Tyrosine/Threonine 1 (PKMYT1), a key regulator of the G2/M cell cycle checkpoint.[1][2][3][4] As a member of the WEE1 kinase family, PKMYT1 phosphorylates Cyclin-Dependent Kinase 1 (CDK1) at threonine 14 and tyrosine 15, leading to the inactivation of the Cyclin B1-CDK1 complex and preventing premature entry into mitosis.[2][5][6] Overexpression of PKMYT1 has been observed in various cancers, making it a compelling therapeutic target.[2][6] These application notes provide a comprehensive overview of GSK-1520489A and detailed protocols for its use in high-throughput screening (HTS) to identify and characterize novel PKMYT1 inhibitors.

Product Information



Property	Value	Reference
Target	Protein Kinase, Membrane Associated Tyrosine/Threonine 1 (PKMYT1)	[1][3][4]
IC50	115 nM	[2][5][7][8]
Ki	10.94 nM	[2][5][7][8]
Molecular Formula	C21H23N5O3S	[5]
Molecular Weight	425.5 g/mol	[5]
Solubility	DMSO: 11 mg/mL (25.85 mM)	[1][4]
Storage	Powder: 2 years at -20°C. In DMSO: 2 weeks at 4°C, 6 months at -80°C.	[3][8][9]

Mechanism of Action and Biological Significance

GSK-1520489A exerts its inhibitory effect by competing with ATP at the binding site of PKMYT1.[10] Inhibition of PKMYT1 by **GSK-1520489A** prevents the phosphorylation of CDK1, leading to the premature activation of the Cyclin B1-CDK1 complex and forcing cells to enter mitosis without proper DNA damage repair. This can result in "mitotic catastrophe" and subsequent cell death in cancer cells with a dependency on the G2/M checkpoint.[2]

Treatment of cells with **GSK-1520489A** has been shown to reduce the phosphorylation of Tyr15 on Cdk1.[8][9][10][11] Beyond its canonical role in cell cycle regulation, PKMYT1 has been implicated in other signaling pathways, including Wnt, Notch, NF-kappa beta, and MAPK pathways, suggesting broader applications for its inhibitors in cancer therapy.[2][9][12]

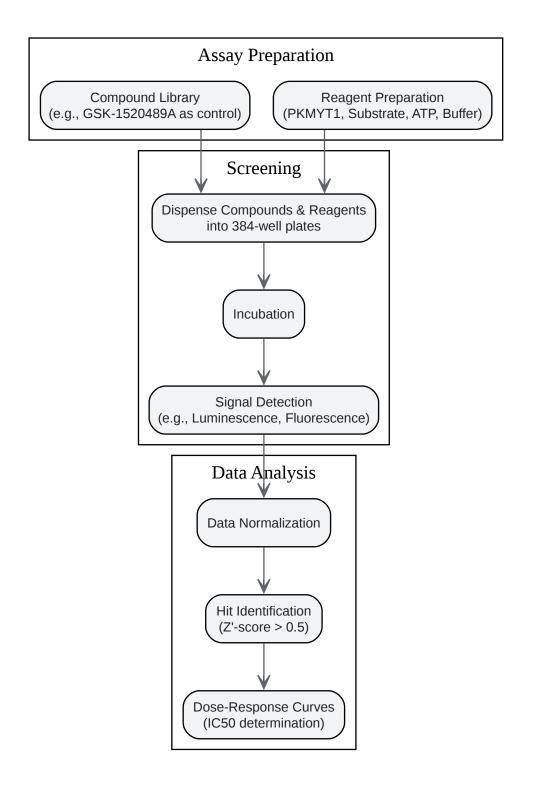
PKMYT1 Signaling Pathway

The following diagram illustrates the central role of PKMYT1 in the G2/M cell cycle checkpoint.









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